

Technical Support Center: 2-Benzhydrylpiperidine Hydrochloride

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Compound of Interest

Compound Name: 2-Benzhydrylpiperidine hydrochloride

Cat. No.: B590407

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **2-Benzhydrylpiperidine hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is **2-Benzhydrylpiperidine hydrochloride** and what is its primary mechanism of action?

A1: **2-Benzhydrylpiperidine hydrochloride**, also known as Desoxypipradrol or 2-DPMP, is a psychostimulatory compound. It is structurally related to methylphenidate and pipradrol. Its primary mechanism of action is the inhibition of monoamine transporters, which prevents the reuptake of dopamine and norepinephrine. This compound is intended for research and forensic applications.[[1](#)]

Q2: What are the known solvents for **2-Benzhydrylpiperidine hydrochloride**?

A2: Based on available data, **2-Benzhydrylpiperidine hydrochloride** is soluble in a variety of organic solvents and a buffered aqueous solution. For specific concentrations, please refer to the solubility data table below.

Q3: What is the best way to store **2-Benzhydrylpiperidine hydrochloride** solutions?

A3: Once a stock solution is prepared, it is recommended to store it in aliquots to avoid repeated freeze-thaw cycles. For long-term storage, -80°C is recommended for up to 6 months. For shorter-term storage, -20°C is suitable for up to 1 month.[[1](#)]

Q4: Can I sonicate or warm the solution to improve solubility?

A4: Yes, to aid in dissolution, it is often helpful to gently warm the solution to 37°C and use an ultrasonic bath for a short period.[[1](#)]

Solubility Data

The following table summarizes the known solubility of **2-Benzhydrylpiperidine hydrochloride** in various solvents.

Solvent	Solubility
Dimethylformamide (DMF)	30 mg/ml
Dimethyl sulfoxide (DMSO)	30 mg/ml
Ethanol	20 mg/ml
Phosphate-Buffered Saline (PBS, pH 7.2)	10 mg/ml
Methanol	1 mg/ml

Data sourced from commercially available product information.[[1](#)]

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO

This protocol provides a general guideline for preparing a stock solution of **2-Benzhydrylpiperidine hydrochloride**.

Materials:

- **2-Benzhydrylpiperidine hydrochloride** (Formula Weight: 287.8 g/mol)
- Dimethyl sulfoxide (DMSO), anhydrous

- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes

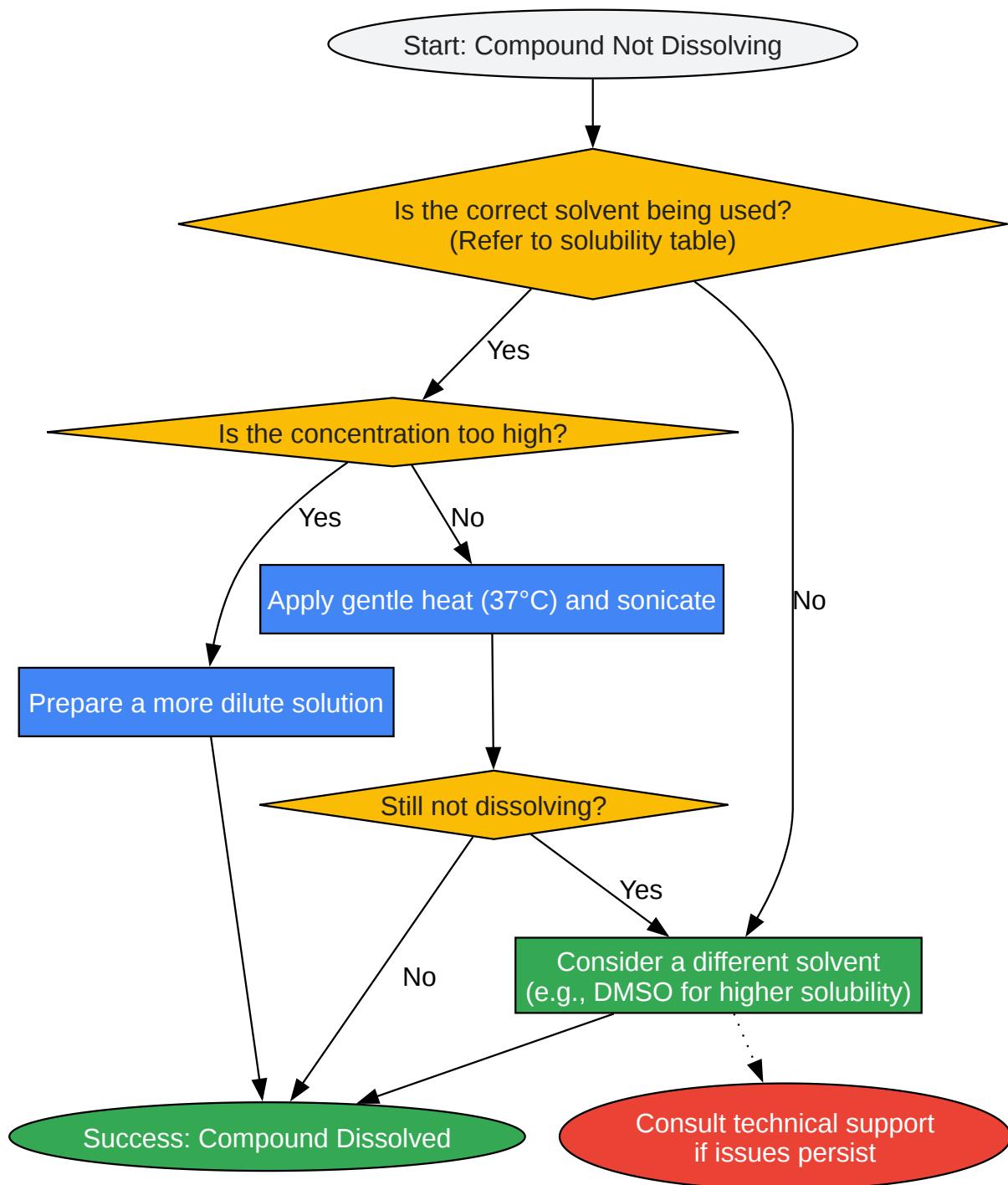
Procedure:

- Calculate the required mass: For a 10 mM stock solution in 1 ml of DMSO, the required mass is calculated as follows:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Formula Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 287.8 g/mol = 2.878 mg
- Weigh the compound: Carefully weigh out 2.878 mg of **2-Benzhydrylpiperidine hydrochloride** using an analytical balance and place it into a sterile microcentrifuge tube.
- Add solvent: Add 1 ml of anhydrous DMSO to the microcentrifuge tube containing the compound.
- Dissolve the compound: Vortex the solution until the compound is completely dissolved. If dissolution is slow, you may gently warm the tube to 37°C in a water bath and sonicate for 5-10 minutes.
- Storage: Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

Troubleshooting Guide

Issue: The compound is not dissolving in the chosen solvent.

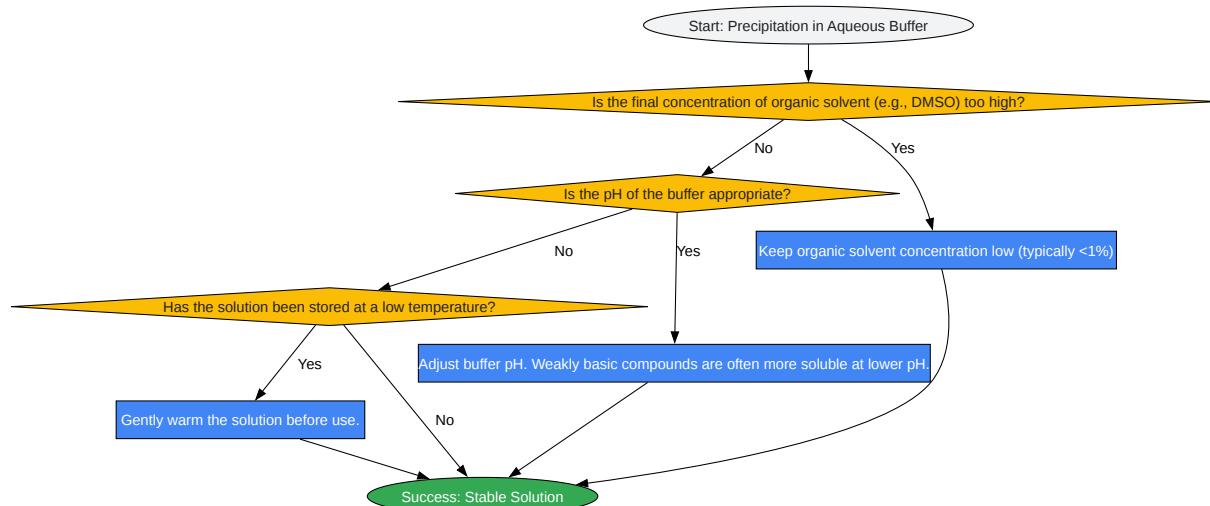
This troubleshooting guide follows a logical workflow to address solubility issues.

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Troubleshooting workflow for dissolution issues.

Issue: The compound precipitates out of aqueous buffer.

Precipitation in aqueous buffers can be a common issue, especially when diluting a stock solution made in an organic solvent.

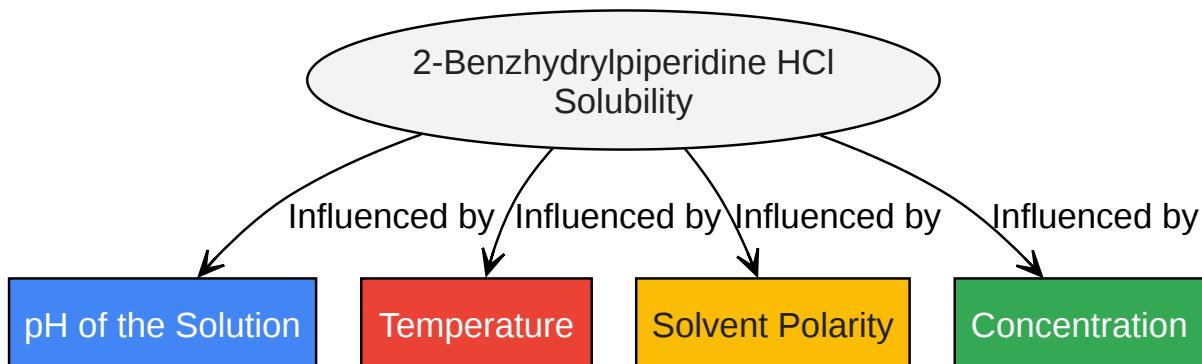


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Troubleshooting workflow for precipitation in aqueous buffers.

Factors Influencing Solubility

The solubility of **2-Benzhydrylpiperidine hydrochloride** can be influenced by several factors. Understanding these can help in designing experiments and troubleshooting.



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Key factors influencing the solubility of 2-Benzhydrylpiperidine HCl.

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References

- 1. Production Protocols | NIH Tetramer Core Facility [tetramer.yerkes.emory.edu]
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